Technical Support Center: 4-Iodo-5-methylthiazole Stability & Reactivity

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Compound of Interest	
Compound Name:	*4-Iodo-5-methylthiazole*
CAS No.:	*1401963-24-3*
Cat. No.:	*B12967669*

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Executive Technical Summary

Compound: **4-Iodo-5-methylthiazole** CAS: [Not widely listed; Custom Synthesis Intermediate] Core Reactivity Profile: The stability of **4-iodo-5-methylthiazole** is governed by the tension between the labile C4–Iodine bond and the acidic C2–Proton. Unlike its 2-iodo isomers, the 4-iodo motif is electronically deactivated toward oxidative addition, making it prone to protodeiodination during metal-catalyzed cross-couplings. The C5-methyl group blocks the 5-position, simplifying regioselectivity but forcing potential side reactions (like halogen migration) toward the C2 position.

Critical Stability Issues (The "Why")

Issue 1: Protodeiodination (The "Disappearing Iodine")

- Mechanism: In Palladium-catalyzed couplings (Suzuki, Sonogashira), the oxidative addition of Pd(0) into the C4–I bond is kinetically slower than at the C2 or C5 positions due to lower electron density and steric shielding by the C5-methyl group.

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- Consequence: This slow kinetics increases the lifetime of the active Pd(0) species, promoting the reduction of the C–I bond by hydride sources (often from the solvent, base, or boronic acid decomposition) rather than the desired transmetalation.

- Observation: Reaction mixtures turn black (Pd precipitation) with the formation of 5-methylthiazole (deiodinated byproduct).

Issue 2: Competitive Lithiation (C2-H vs. C4-I)

- Mechanism: The C2 proton of thiazole is highly acidic (pKa ~29). When using organolithium reagents (e.g., n-BuLi) for Lithium-Halogen Exchange (Li-HE) at C4, there is a competitive risk of deprotonating C2.

- Consequence:

  - Kinetic Control: At –78°C, Li-HE at C4 is generally faster (

).

  - Thermodynamic Drift: If the temperature rises > –60°C, the C4-lithio species may abstract a proton from a starting molecule or solvent, or the base may deprotonate C2, leading to mixtures or "Halogen Dance" migration.

Issue 3: Photolytic Instability

- Mechanism: The C–I bond energy (~50-60 kcal/mol) is weak enough to undergo homolytic cleavage under ambient UV/Vis light, generating radical species that lead to polymerization or dimerization.

Troubleshooting Guide (Q&A Format)

Category A: Palladium Cross-Coupling Failures

Q1: My Suzuki coupling yields are low (<30%), and I see mostly deiodinated starting material (5-methylthiazole). Why? Diagnosis: Slow oxidative addition leading to protodeiodination. Solution: You must accelerate the oxidative addition step.

- Switch Ligands: Move from standard PPh_3 to electron-rich, bulky alkylphosphines like XPhos or SPhos. These ligands increase the electron density on Pd(0), facilitating insertion into the

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deactivated C4–I bond.

- Base Selection: Avoid bases that can act as hydride donors (e.g., alkoxides in secondary alcohols). Use K_3PO_4 or Cs_2CO_3 in non-protic solvents (Dioxane/Toluene).
- Pre-activation: Do not mix all reagents cold. Heat the catalyst/ligand complex for 5 mins before adding the iodide to ensure the active catalytic species is ready.

Q2: The reaction stalls after 50% conversion. Adding more catalyst doesn't help. Diagnosis: Catalyst poisoning by the thiazole sulfur or iodide accumulation. Solution:

- Scavenger: Add CuI (5-10 mol%) as a co-catalyst. Copper can facilitate the transmetalation step or sequester free iodide ions that might inhibit the Pd cycle (the "iodide effect").
- Concentration: Thiazoles can coordinate to Pd.[1] Run the reaction more dilute (0.05 M - 0.1 M) to reduce non-productive coordination.

Category B: Lithiation & Functionalization[2]

Q3: When I treat with n-BuLi at –78°C to form the nucleophile, I get a mixture of products including 2-butyl-5-methylthiazole. Diagnosis: Nucleophilic attack at C2 or competitive deprotonation. Solution:

- Exchange Reagent: Switch from n-BuLi to t-BuLi (2 equivalents). t-BuLi undergoes Li-HE much faster than n-BuLi and is too bulky to nucleophilically attack the C2 position efficiently.
- Protocol Adjustment: Ensure the internal temperature never exceeds –70°C during addition. Quench immediately with the electrophile; do not "age" the anion.

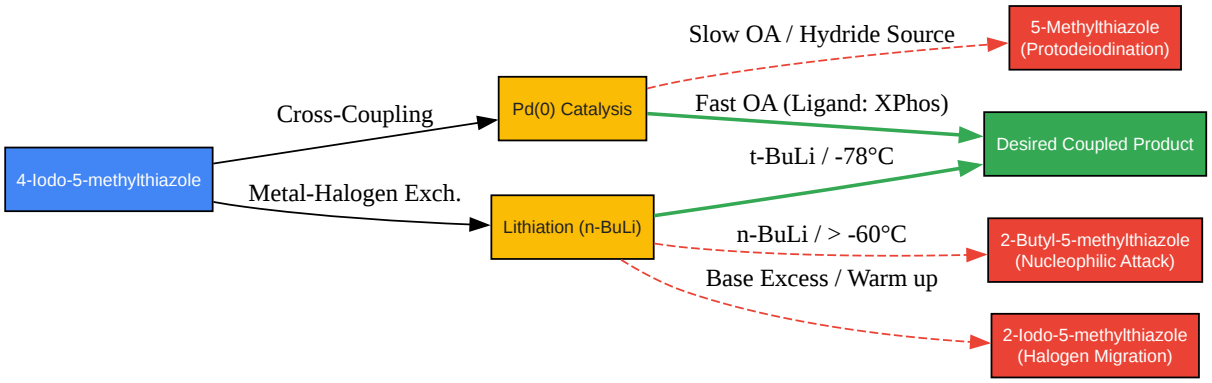
Q4: Can I use Grignard exchange (i-PrMgCl) instead of Lithiation? Diagnosis: Yes, and it is often preferred for stability. Solution: Use TurboGrignard (i-PrMgCl·LiCl). The exchange will be slower (0°C to RT might be needed), but the resulting magnesiated species is far less basic than the lithium species, eliminating the risk of C2-deprotonation and "Halogen Dance."

Visualized Pathways & Decision Trees

Figure 1: Decomposition & Side-Reaction Pathways

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This diagram illustrates the fate of **4-Iodo-5-methylthiazole** under suboptimal conditions.



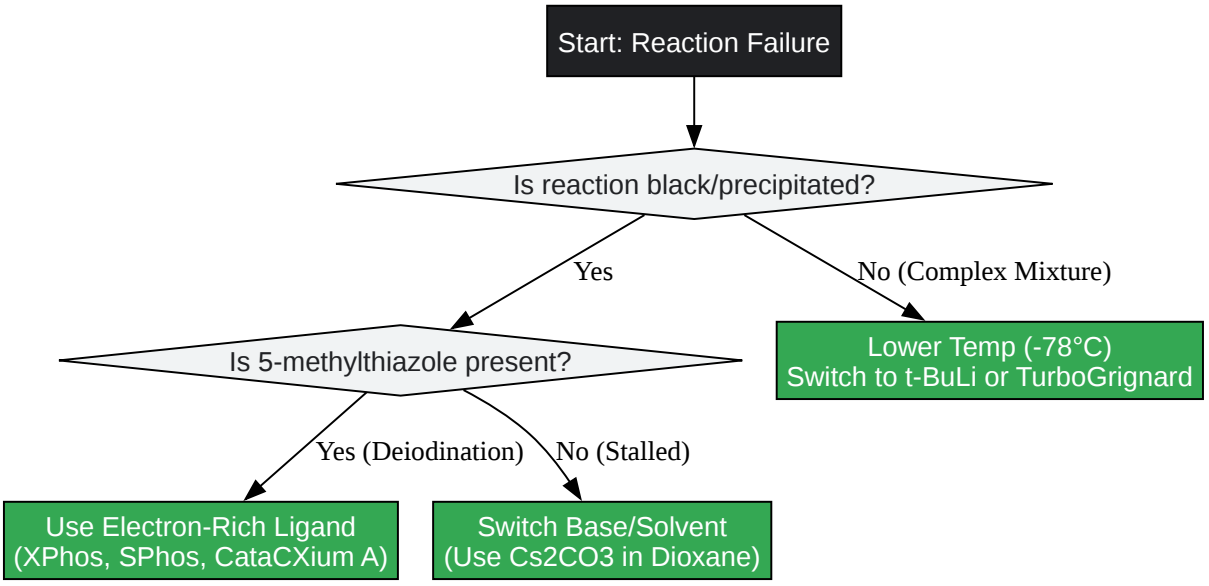
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Caption: Figure 1. Kinetic competition between desired functionalization and common instability pathways (Protodeiodination, Nucleophilic Attack, and Halogen Migration).

Figure 2: Optimization Logic Flow

Use this flowchart to select the correct conditions based on your specific failure mode.

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Caption: Figure 2. Troubleshooting logic for optimizing cross-coupling reactions of **4-iodo-5-methylthiazole**.

Experimental Protocols

Protocol A: Optimized Storage Conditions

- Vessel: Amber glass vial with Teflon-lined cap.
- Atmosphere: Argon or Nitrogen backfill (essential to prevent oxidation of liberated iodine).
- Temperature: -20°C (Freezer).
- Stabilizer: Copper turnings (optional) can be added to the outer container to scavenge trace sulfur/iodine vapors.

Protocol B: High-Fidelity Suzuki Coupling (Anti-Deiodination)

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This protocol minimizes the lifespan of the unstable Pd(II)-aryl intermediate.

- Charge: In a glovebox or under Ar flow, add **4-Iodo-5-methylthiazole** (1.0 eq), Boronic Acid (1.5 eq), $Pd(OAc)_2$ (2 mol%), and XPhos (4 mol%).
- Solvent: Add degassed 1,4-Dioxane (0.1 M concentration).
- Base: Add K_3PO_4 (3.0 eq) (anhydrous, tribasic). Avoid carbonate bases if decarboxylation is a risk for the partner.
- Reaction: Seal and heat to 80°C. Monitor by LCMS at 1 hour.
  - Note: If conversion is <50% at 1h, do not increase heat. Add CuI (5 mol%).

Protocol C: Safe Lithiation (Avoiding C2-Attack)

- Cooling: Dissolve substrate in anhydrous THF. Cool to -78°C (Internal probe mandatory).
- Exchange: Add t-BuLi (2.05 eq) dropwise over 10 minutes. Do not use n-BuLi.
- Capture: Stir for exactly 5 minutes at -78°C.
- Quench: Add electrophile (dissolved in THF) rapidly.
- Warm: Allow to warm to RT only after electrophile addition is complete.

Quantitative Data Summary

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Parameter	4-Iodo-5-methylthiazole	2-Iodo-5-methylthiazole	Implication
C-I Bond Strength	~58 kcal/mol (Est.)	~65 kcal/mol	4-Iodo is more light-sensitive.
Pd Oxidative Addition	Slow (Deactivated)	Fast (Activated)	4-Iodo requires electron-rich ligands.
C2-Proton Acidity (pKa)	~29	N/A (Substituted)	4-Iodo risks competitive deprotonation.
Halogen Dance Risk	Moderate (to C2)	Low	Avoid slow warming of lithiated species.

References

- Mechanistic Insight into Halogen Dance
  - Title: Long-Range Halogen Dance Reaction in 4,5-Dihalogeno-2-(Sulfur-Containing Heterocyclyl)thiazole[2][3][4]
  - Source: Chem. Pharm.[4] Bull. (2024)[4][5][6]
  - URL:[Link][3][4][6][7][8]
- Palladium Catalyst Selection Guide
  - Title: A Comparative Analysis of Palladium Catalysts for Cross-Coupling Reactions[9][10]
  - Source: BenchChem Technical Guides[11]
- Thiazole Lithiation Regioselectivity
  - Title: Regioselectivity in the lithiation of methyl-substituted thiazole- and oxazole-carboxylic acids
  - Source: J. Chem. Soc., Perkin Trans. 1
  - URL:[Link][7]

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- Protodeiodination Mechanisms
  - Title: Mechanism selection for regiocontrol in base-assisted, palladium-catalysed direct C-H coupling[12]
  - Source: Chemistry - A European Journal (2011)
  - URL:[Link]
- General Thiazole Properties
  - Title: 4-Methylthiazole NIST WebBook D
  - Source: NIST Standard Reference D
  - URL:[Link]

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Sources

- 1. thieme.de [thieme.de]
- 2. Long-Range Halogen Dance Reaction in 4,5-Dihalogeno-2-(Sulfur-Containing Heterocyclyl)thiazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Long-Range Halogen Dance Reaction in 4,5-Dihalogeno-2-(Sulfur-Containing Heterocyclyl)thiazole [jstage.jst.go.jp]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. da.lib.kobe-u.ac.jp [da.lib.kobe-u.ac.jp]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. Palladium-catalyzed cross-couplings by C–O bond activation - Catalysis Science & Technology (RSC Publishing) [pubs.rsc.org]

- 10. Controlling Site-Selectivity in Palladium-Catalysed Cross-Coupling Reactions using Non-Covalent Interactions Between Ligand and Substrate [repository.cam.ac.uk]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. Mechanism selection for regiocontrol in base-assisted, palladium-catalysed direct C-H coupling with halides: first approach for oxazole- and thiazole-4-carboxylates - PubMed [pubmed.ncbi.nlm.nih.gov]
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